

A Comprehensive Technical Guide to Pentylcyclohexyl Acetate

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Compound of Interest

Compound Name: Pentylcyclohexyl acetate

Cat. No.: B15347341

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This technical guide provides an in-depth overview of **pentylcyclohexyl acetate**, a significant organic compound with applications in various scientific fields. This document details its fundamental molecular properties, a comprehensive experimental protocol for its synthesis, and a visualization of the synthetic pathway.

Core Molecular Data

The fundamental quantitative data for **pentylcyclohexyl acetate** is summarized in the table below, providing a clear reference for its molecular characteristics.

Property	Value
Molecular Formula	C ₁₃ H ₂₄ O ₂
Molecular Weight	212.33 g/mol

Experimental Protocol: Synthesis of Pentylcyclohexyl Acetate

The synthesis of **pentylcyclohexyl acetate** is achieved via a Fischer esterification reaction. This acid-catalyzed reaction involves the condensation of a carboxylic acid (pentanoic acid) and an alcohol (cyclohexanol).^{[1][2][3][4]} While a specific protocol for **pentylcyclohexyl**

acetate is not widely published, the following detailed methodology is adapted from established procedures for the esterification of long-chain carboxylic acids with cyclic alcohols.[5]

Materials:

- Cyclohexanol
- Pentanoic acid
- Sulfuric acid (H_2SO_4) or p-Toluenesulfonic acid (TsOH) as a catalyst[2][3]
- Toluene or Hexane (as a non-polar solvent to facilitate water removal)[2]
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4) for drying
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Dichloromethane or Diethyl ether (for extraction)

Equipment:

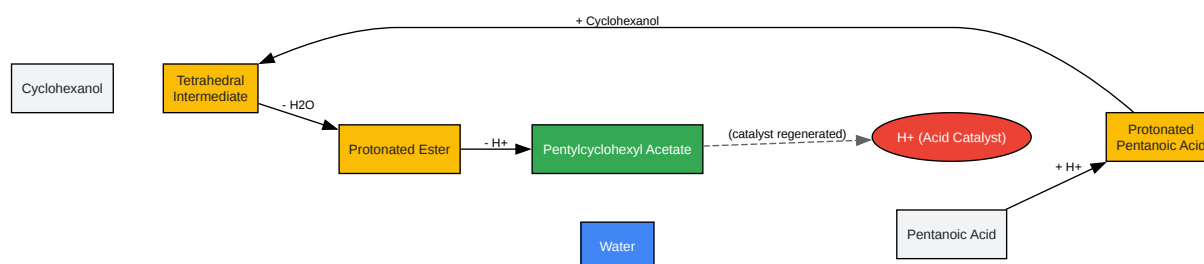
- Round-bottom flask
- Dean-Stark apparatus or a Soxhlet extractor with a drying agent
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine cyclohexanol and pentanoic acid. A common molar ratio is a slight excess of the alcohol to drive the equilibrium towards the product.^{[2][6]}
- **Solvent and Catalyst Addition:** Add a non-polar solvent such as toluene to the flask. This will aid in the azeotropic removal of water, a byproduct of the reaction.^[2] Introduce a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- **Reflux:** Heat the reaction mixture to reflux using a heating mantle. The temperature will depend on the boiling point of the solvent used (typically 60-110 °C).^[2] The reaction progress can be monitored by observing the collection of water in the Dean-Stark trap. The reaction is typically complete within 1-10 hours.^[2]
- **Work-up:** Once the reaction is complete (no more water is collected), allow the mixture to cool to room temperature.
- **Neutralization:** Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution to neutralize the acid catalyst, and finally with brine.
- **Drying:** Dry the organic layer over an anhydrous drying agent like sodium sulfate or magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent using a rotary evaporator.
- **Purification (Optional):** The crude **pentylcyclohexyl acetate** can be further purified by distillation under reduced pressure to obtain a high-purity product.

Synthesis Pathway Visualization

The following diagram illustrates the Fischer esterification pathway for the synthesis of **pentylcyclohexyl acetate** from cyclohexanol and pentanoic acid.



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Caption: Fischer Esterification of Cyclohexanol and Pentanoic Acid.

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References

- 1. masterorganicchemistry.com [masterorganicchemistry.com]
- 2. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
- 3. Fischer Esterification [organic-chemistry.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. researchgate.net [researchgate.net]
- 6. cerritos.edu [cerritos.edu]
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